

SM-130686 solubility in DMSO and ethanol

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Compound of Interest

Compound Name: SM-130686

Cat. No.: B1681013

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SM-130686 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility, handling, and experimental use of **SM-130686**.

Frequently Asked Questions (FAQs)

1. What is the recommended solvent for dissolving **SM-130686**?

Based on available formulation data, Dimethyl Sulfoxide (DMSO) is a suitable solvent for **SM-130686**. For in vivo studies, a common vehicle includes DMSO in combination with other agents such as PEG300, Tween 80, and saline or PBS. While specific quantitative solubility data in ethanol is not readily available in the public domain, it is generally advisable to perform small-scale solubility tests to determine the optimal solvent and concentration for your specific experimental needs.

2. How should I store **SM-130686** solutions?

Stock solutions of **SM-130686** in a solvent should be stored at -80°C for long-term stability, which can be for up to one year. For short-term storage, -20°C is also acceptable. It is recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.

3. What is the mechanism of action of **SM-130686**?

SM-130686 is a potent, orally-active agonist of the ghrelin/growth hormone secretagogue receptor (GHSR).[1][2][3] It mimics the action of ghrelin, the endogenous ligand for GHSR, to stimulate the release of growth hormone.[1][2]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving SM-130686	The concentration is too high for the chosen solvent.	Try gentle warming (not exceeding 40°C) and vortexing. If the compound still does not dissolve, consider increasing the volume of the solvent to decrease the concentration. For subsequent experiments, perform a solubility test with a small amount of the compound to determine its solubility limit.
The compound has precipitated out of solution after storage.	The storage temperature may not have been low enough, or the solution may have been stored for too long. Warm the solution gently and vortex to redissolve the compound. If precipitation persists, it may be necessary to prepare a fresh stock solution. To prevent this, ensure stock solutions are stored at -80°C and avoid repeated freeze-thaw cycles.	
Inconsistent Experimental Results	Degradation of the compound in solution.	Prepare fresh working solutions from a frozen stock solution for each experiment. Avoid storing diluted working solutions for extended periods, even at 4°C.
Inaccurate concentration of the stock solution.	Ensure the compound was completely dissolved when the stock solution was prepared. Visually inspect the solution for any undissolved particles. If	

necessary, prepare a new stock solution and verify its concentration.

Experimental Protocols

In Vitro Calcium Mobilization Assay

This protocol describes a general procedure to measure the agonist activity of **SM-130686** on the ghrelin receptor (GHSR) by detecting changes in intracellular calcium concentration.

Materials:

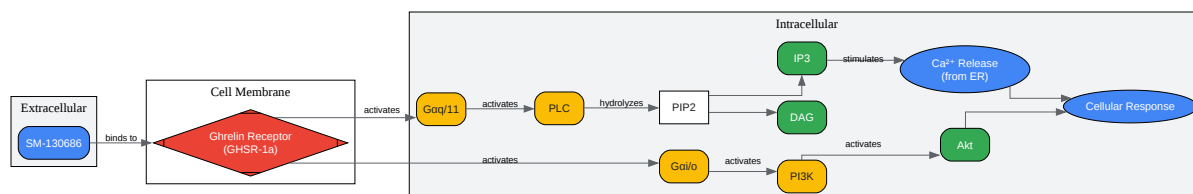
- Cells expressing GHSR (e.g., CHO-K1 or HEK293 cells)
- Cell culture medium (e.g., DMEM/F12)
- Fetal Bovine Serum (FBS)
- Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM)
- Pluronic F-127
- **SM-130686**
- DMSO
- Assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES)
- 96-well black, clear-bottom plates
- Fluorescent plate reader with an injection system

Method:

- Cell Culture: Culture the GHSR-expressing cells in the appropriate medium supplemented with FBS.

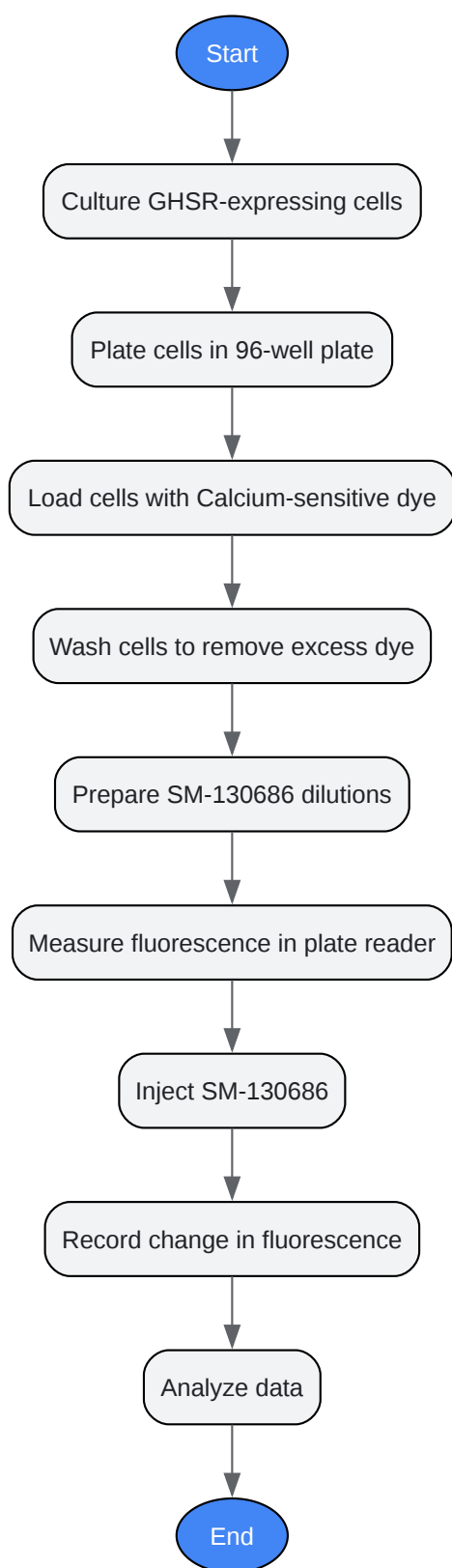
- Cell Plating: Seed the cells into 96-well black, clear-bottom plates at a suitable density and allow them to adhere overnight.
- Dye Loading:
 - Prepare a loading solution of the calcium-sensitive dye (e.g., 4 μ M Fluo-4 AM) with a final concentration of 0.02% Pluronic F-127 in assay buffer.
 - Remove the culture medium from the cells and add the dye loading solution to each well.
 - Incubate the plate at 37°C for 1 hour in the dark.
- Cell Washing: After incubation, gently wash the cells twice with the assay buffer to remove excess dye.
- Compound Preparation:
 - Prepare a stock solution of **SM-130686** in DMSO.
 - Perform serial dilutions of the **SM-130686** stock solution in the assay buffer to achieve the desired final concentrations.
- Calcium Flux Measurement:
 - Place the plate in a fluorescent plate reader.
 - Set the instrument to record fluorescence at the appropriate excitation and emission wavelengths for the chosen dye (e.g., 485 nm excitation and 525 nm emission for Fluo-4).
 - Establish a stable baseline fluorescence reading for each well.
 - Inject the prepared **SM-130686** dilutions into the wells and continue to record the fluorescence signal over time to measure the increase in intracellular calcium.

Visualizations



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Caption: Ghrelin Receptor Signaling Pathway Activated by **SM-130686**.



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Caption: Experimental Workflow for In Vitro Calcium Mobilization Assay.

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References

- 1. academic.oup.com [academic.oup.com]
- 2. The Complex Signaling Pathways of the Ghrelin Receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Synthesis and pharmacological profile of an orally-active growth hormone secretagogue, SM-130686 - PubMed [pubmed.ncbi.nlm.nih.gov]
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